

CADION 2B: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: CADION 2B

Cat. No.: B1580942

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CAS Number: 6708-61-8

Chemical Formula: $C_{22}H_{16}N_6O_2$

This technical guide provides an in-depth overview of **CADION 2B**, a chemical reagent utilized in analytical chemistry. The document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, applications, and relevant experimental protocols.

Chemical and Physical Properties

CADION 2B is a complex organic molecule with the systematic name 1-(4-Nitro-1-naphthalenyl)-3-[4-(2-phenyldiazenyl)phenyl]-1-triazene.[1] It is recognized for its use as a chromogenic reagent in spectrophotometric analysis.

Table 1: Physical and Chemical Properties of **CADION 2B**

Property	Value	Reference
CAS Number	6708-61-8	[2] [3] [4] [5]
Molecular Formula	C ₂₂ H ₁₆ N ₆ O ₂	[2] [4] [5] [6]
Molecular Weight	396.41 g/mol	[2] [5] [6]
Boiling Point (Predicted)	603.8 ± 65.0 °C	[3] [5] [7]
Density (Predicted)	1.31 ± 0.1 g/cm ³	[3] [5] [7]
pKa (Predicted)	-4.97 ± 0.50	[3] [6]
Flash Point	319 °C	[8]
Refractive Index	1.686	[8]
Melting Point	175 °C	[8]

Synonyms

CADION 2B is known by several synonyms in chemical literature and databases.

Table 2: Synonyms of **CADION 2B**

Synonym	Reference
1-(4-Nitro-1-naphthalenyl)-3-[4-(2-phenyldiazenyl)phenyl]-1-triazene	[1][6]
1-Triazene, 1-(4-nitro-1-naphthalenyl)-3-[4-(phenylazo)phenyl]-	[2][3][5][7]
4-(4-Nitro-1-naphthyl-2-triazeno)azobenzene	[2][3][5][7]
4-[3-(4-Nitro-1-naphthyl)-2-triazeno]azobenzene	[2][3]
Nsc 66472	[2][3]
N-[(4-nitronaphthalen-1-yl)diazenyl]-4-phenyldiazenylaniline	[3][7]
Cadión 2B	[6]
キャディオン2B	[6]
시약 2B	[6]

Applications in Analytical Chemistry

CADION 2B is primarily employed as a sensitive and selective reagent in the spectrophotometric determination of heavy metal ions, particularly silver (Ag) and mercury (Hg). It forms colored complexes with these metals, allowing for their quantification using spectrophotometry.

Determination of Silver

A highly sensitive and selective method has been developed for the spectrophotometric determination of silver in wastewater.[2] In this method, **CADION 2B** forms a dark red-violet complex with silver at a pH of 9.2 in the presence of the non-ionic surfactant Triton X-100.[2] The resulting complex exhibits an absorption maximum at 565 nm.[2] The molar absorptivity of the complex is $1.0 \times 10^5 \text{ L} \cdot \text{mol}^{-1} \cdot \text{cm}^{-1}$, and Beer's law is obeyed for silver concentrations in the range of 0.02-0.8 $\mu\text{g/mL}$. [2] The use of EDTA as a masking agent eliminates interference from many common cations and anions.[2]

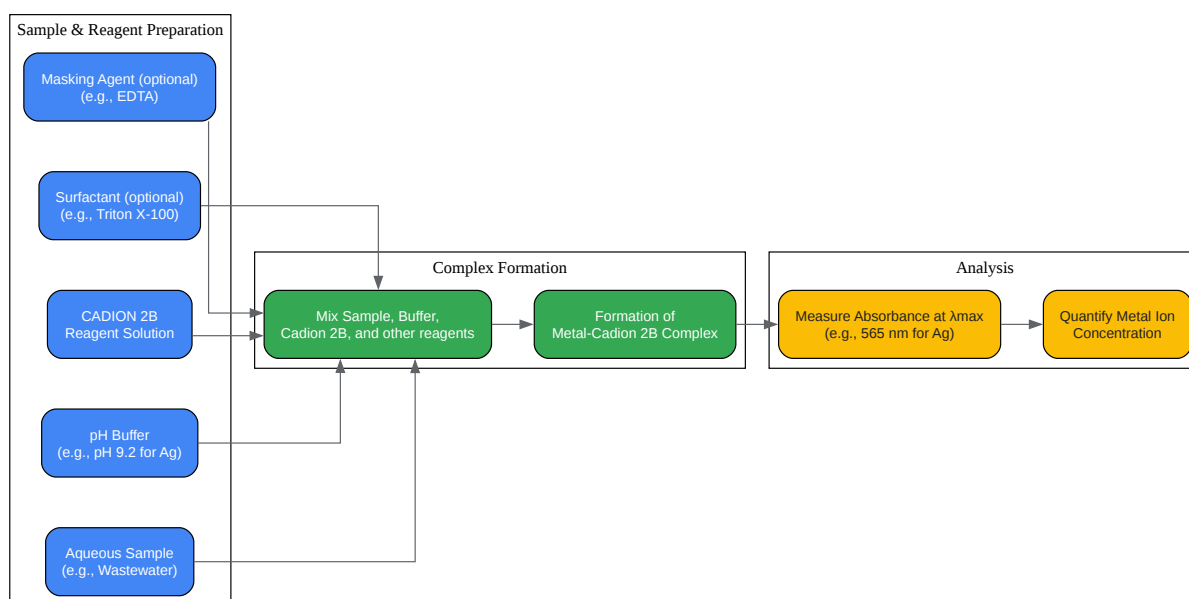
Determination of Mercury

CADION 2B is also utilized for the spectrophotometric determination of mercury(II).^{[5][7]} A study by Popa et al. (1978) outlines a method for determining Hg(II) in the range of 0.2-8 ppm.^{[5][7]} The method involves the formation of a colored complex between Hg(II) and **CADION 2B**, which can then be quantified.^{[5][7]}

Experimental Protocols

The following are generalized experimental workflows based on the available literature. For precise experimental conditions, it is crucial to consult the original research papers.

General Workflow for Spectrophotometric Metal Ion Determination



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Caption: General workflow for heavy metal determination using **CADION 2B**.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **CADION 2B** was not found, a safety data sheet for the related compound "Cadion" indicates that it is harmful if swallowed and may

cause an allergic skin reaction.[4] Standard laboratory safety precautions should be taken when handling **CADION 2B**, including the use of personal protective equipment such as gloves and safety glasses. Work should be conducted in a well-ventilated area.[4]

Conclusion

CADION 2B is a valuable chromogenic reagent for the spectrophotometric determination of heavy metals like silver and mercury. Its high sensitivity and selectivity, particularly when used with appropriate masking agents and surfactants, make it a useful tool in environmental monitoring and analytical chemistry laboratories. Further research may explore its applications for the detection of other metal ions and the development of novel analytical methods.

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